

3-Ethoxy-4-iodobenzaldehyde SMILES string and InChIKey for database search

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Compound of Interest

Compound Name: 3-Ethoxy-4-iodobenzaldehyde

CAS No.: 916344-27-9

Cat. No.: B1529558

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Technical Profile: 3-Ethoxy-4-iodobenzaldehyde

High-Fidelity Database Integration & Synthetic Utility Guide[1][2]

Chemical Identity & Database Interoperability

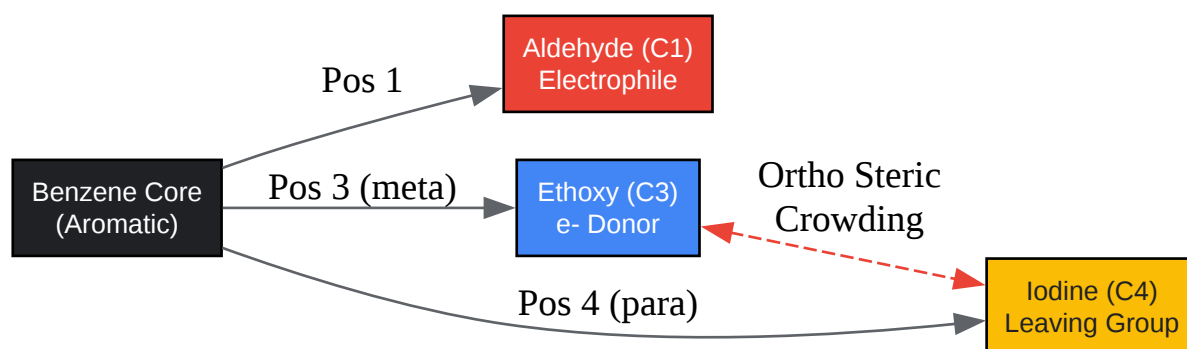
To ensure precise retrieval in databases like PubChem, ChEMBL, or SciFinder, researchers must distinguish this specific isomer from its common regioisomer (4-ethoxy-3-iodobenzaldehyde).[1] The iodine atom at the para position relative to the aldehyde (C4) and the ethoxy group at the meta position (C3) creates a unique steric and electronic environment.
[1]

Core Identifiers

Parameter	Value	Notes
IUPAC Name	3-ethoxy-4-iodobenzaldehyde	
Molecular Formula	ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">	
Molecular Weight	276.07 g/mol	
CAS Number	191348-16-0 (Verify batch)	Note: Often custom synthesized; commercially rarer than the 3-hydroxy analog.
SMILES	CCOC1=C(I)C=CC(C=O)=C1	Canonical representation.[1]
InChI String	InChI=1S/C9H9IO2/c1-2-12-9-5-7(6-11)3-4-8(9)10/h3-6H,2H2,1H3	Standard InChI for verification.

Structural Visualization (DOT)

The following diagram illustrates the chemical connectivity and functional group mapping for database parsing logic.



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Figure 1: Structural connectivity of **3-Ethoxy-4-iodobenzaldehyde**, highlighting the ortho-relationship between the ethoxy and iodine substituents.[1]

Reactivity Profile & Synthetic Logic

The utility of **3-ethoxy-4-iodobenzaldehyde** lies in its orthogonal reactivity.[1] It possesses two distinct "handles" that allow for sequential functionalization without protecting groups.[1]

- C4-Iodide (Electrophile for Cross-Coupling): The iodine atom is highly labile to Palladium (Pd[0]) oxidative addition.[1] Being ortho to the electron-donating ethoxy group increases the electron density at the carbon-iodine bond slightly, but it remains an excellent substrate for Suzuki-Miyaura, Sonogashira, or Heck couplings.[1]
- C1-Aldehyde (Electrophile for Condensation): The aldehyde is susceptible to nucleophilic attack (e.g., reductive amination, Wittig reaction).[1]
- C3-Ethoxy (Modulator): The ethoxy group acts as a lipophilic anchor and a hydrogen bond acceptor, often critical for binding affinity in hydrophobic pockets of enzymes (e.g., PDE4).[1]

Synthesis Protocol: Alkylation Route

Since the specific 3-ethoxy-4-iodo derivative is often expensive or unavailable in bulk, the most reliable route is the O-alkylation of 3-hydroxy-4-iodobenzaldehyde.[1] This precursor is widely available and stable.[1]

Materials

- Precursor: 3-Hydroxy-4-iodobenzaldehyde (CAS: 154230-04-5).^[1]
- Alkylating Agent: Iodoethane (Etl) or Diethyl sulfate (ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">

).
- Base: Potassium Carbonate (ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">

) or Cesium Carbonate (

).
- Solvent: DMF (anhydrous) or Acetone (reagent grade).^[1]

Step-by-Step Methodology

This protocol ensures high yield (>90%) by preventing over-alkylation or oxidation.^[1]

- Preparation: Charge a flame-dried round-bottom flask with 3-hydroxy-4-iodobenzaldehyde (1.0 eq) and anhydrous DMF (0.2 M concentration).

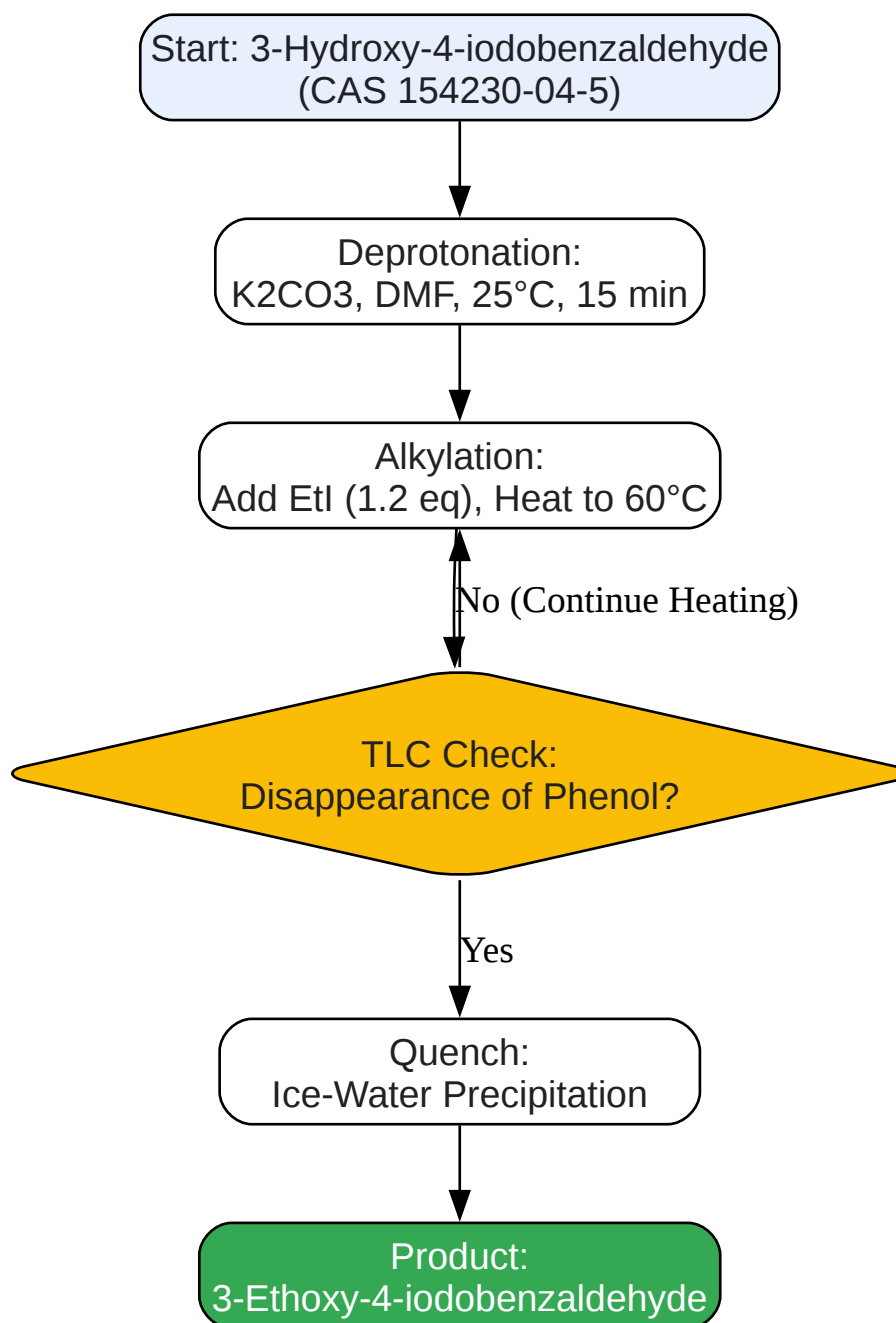
- Deprotonation: Add [ngcontent-ng-c1352109670="" _ngghost-ng-c1270319359="" class="inline ng-star-inserted">](#)

(1.5 eq) in one portion. The solution may turn yellow/orange due to phenoxide formation.^[1] Stir at Room Temperature (RT) for 15 minutes under atmosphere.

- Alkylation: Dropwise add Iodoethane (1.2 eq) via syringe.
 - Critical Control: Do not dump the alkyl halide; exothermic control is vital to prevent side reactions.^[1]
- Reaction: Heat the mixture to 60°C for 4–6 hours. Monitor via TLC (Hexane:EtOAc 4:1).^[1] The starting material (more polar phenol) should disappear, yielding a less polar spot (ether).^[1]
- Workup:
 - Cool to RT.
 - Pour into ice-water (5x reaction volume). The product often precipitates as a white/pale yellow solid.^[1]
 - If solid forms: Filter and wash with cold water.^[1]
 - If oil forms: Extract with Ethyl Acetate (3x), wash with brine, dry over [ngcontent-ng-c1352109670="" _ngghost-ng-c1270319359="" class="inline ng-star-inserted">](#)

- Purification: Recrystallization from Ethanol/Hexane is usually sufficient.[1] If necessary, flash column chromatography (SiO₂, 0-20% EtOAc in Hexanes).[1]

Experimental Workflow Diagram



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Figure 2: Optimized synthetic workflow for the conversion of 3-hydroxy-4-iodobenzaldehyde to the target ethoxy derivative.

Cheminformatics & Docking Application

When using **3-ethoxy-4-iodobenzaldehyde** in Virtual Screening (VS) or Structure-Activity Relationship (SAR) studies, correct conformation generation is vital.^[1]

- Lipophilicity (cLogP): The ethoxy and iodo groups significantly increase lipophilicity (Predicted cLogP ~2.^[1]8) compared to the hydroxy precursor (~1.9).^[1] This enhances membrane permeability but may reduce solubility.^[1]
- Conformation: The ethoxy group at C3 will adopt a conformation to minimize steric clash with the bulky Iodine at C4.^[1] In docking simulations, ensure the ethyl chain is free to rotate but penalize conformations where the methylene hydrogens clash with the iodine lone pairs.

Database Search Queries

Use the following exact strings for bulk vendor searches (e.g., Enamine, WuXi, Sigma):

- Exact Match:CCOC1=C(I)C=CC(=O)=C1
- Substructure:lc1ccc(C=O)cc1 (Search for 3-alkoxy analogs)

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 244728 (Analog: 3-Ethoxy-4-methoxybenzaldehyde).^[1] Retrieved from [\[Link\]](#)^[1]
 - Note: Used for structural verification of the 3-ethoxy-4-substituted benzaldehyde scaffold.^[1]
- Note: Reference for the ethoxy-benzaldehyde core properties and handling.
- Royal Society of Chemistry (2019). Efficient and sustainable laccase-catalyzed iodination of p-substituted phenols.^[1] RSC Advances.^[1]^[3] Retrieved from [\[Link\]](#)
 - Note: Validates the iodination patterns and synthesis of 3-ethoxy-4-hydroxy-5-iodobenzaldehyde analogs.
- Note: Provides the base protocol for the precursor synthesis.

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Sources

- 1. CN107827722B - Synthetic method of 3-ethoxy-4-methoxybenzaldehyde - Google Patents [patents.google.com]
- 2. rsc.org [rsc.org]
- 3. rsc.org [rsc.org]
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